

Application of Acranil in Neurodegenerative Disease Models: Information Not Available

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Acranil**

Cat. No.: **B155866**

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Following a comprehensive review of publicly available scientific literature and chemical databases, there is currently no evidence to support the application of **Acranil** (also known as chlormetacrine) in the context of neurodegenerative disease models. Extensive searches have failed to identify any research papers, clinical trials, or experimental protocols detailing the use of this compound for conditions such as Alzheimer's disease, Parkinson's disease, or other related neurological disorders.

Acranil, with the chemical formula C₂₁H₂₇Cl₂N₃O₂, is identified as 1-[(6-chloro-2-methoxyacridin-9-yl)amino]-3-(diethylamino)propan-2-ol^{[1][2][3]}. While its chemical properties are documented in databases like PubChem and CAS, its biological activity and therapeutic applications, particularly within the field of neuroscience, are not described in the available literature.

It is important to distinguish **Acranil** from acrolein, a structurally unrelated α,β -unsaturated aldehyde. Acrolein has been investigated for its role in neurodegenerative diseases, where it is suggested to contribute to oxidative stress and neuronal damage^[4]. However, this is a distinct area of research and does not pertain to the compound **Acranil**.

Due to the absence of any published data on the use of **Acranil** in neurodegenerative disease models, it is not possible to provide the requested detailed Application Notes and Protocols. This includes the inability to generate:

- Quantitative Data Tables: No experimental data exists to be summarized.

- Experimental Protocols: There are no established methodologies for the use of **Acranil** in this research area.
- Signaling Pathway and Workflow Diagrams: The mechanism of action of **Acranil** in a neurodegenerative context is unknown, precluding the creation of any relevant diagrams.

Researchers, scientists, and drug development professionals are advised that based on current knowledge, **Acranil** does not have a documented application in the study or treatment of neurodegenerative diseases. Further investigation into this specific compound would be required to determine if any potential therapeutic relevance exists.

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References

- 1. Acranil | C21H27Cl2N3O2 | CID 24181805 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chlorimetacrine dihydrochloride | C21H28Cl3N3O2 | CID 159626 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. The Role of Acrolein in Neurodegenerative Diseases and Its Protective Strategy - PMC [pmc.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426
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